

Application Notes & Protocols: Mineral Separation Using Lithium Metatungstate (LMT)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Lithium metatungstate*

Cat. No.: *B089344*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the separation of minerals based on their density using an aqueous solution of **lithium metatungstate** (LMT). LMT is a non-toxic, reusable heavy liquid that serves as a safer alternative to traditional organic heavy liquids like bromoform.^{[1][2]} Its high density, which can be adjusted up to 3.0 g/mL at room temperature, allows for the effective separation of a wide range of minerals.^[3]

Principle of Separation

Mineral separation with LMT is based on the principle of density. When a mixture of minerals is introduced into an LMT solution of a specific density, minerals with a density lower than the LMT solution will float, while minerals with a higher density will sink.^{[1][4]} By carefully controlling the density of the LMT solution, precise separations of different mineral fractions can be achieved.^[4] This technique is widely used in geology, paleontology, and material science for isolating specific minerals for further analysis.^[1]

Safety Precautions

While LMT is considered safer than organic heavy liquids, standard laboratory safety procedures should always be followed.^[3]

- **Personal Protective Equipment (PPE):** Always wear safety glasses, gloves, and a lab coat to avoid eye and skin contact.^{[3][5][6]}

- Ventilation: Use in a well-ventilated area. General exhaust ventilation is typically sufficient, as a fume hood is not generally required under normal use conditions.[3][5]
- Handling: Avoid ingesting the solution and breathing in mists.[5][6] Wash hands thoroughly after handling.[5]
- Storage: Store LMT in a cool, dry place in a tightly sealed plastic or glass container to prevent evaporation and changes in density.[3][7]
- Spills: In case of a spill, absorb the material with an inert absorbent and place it in a suitable container for disposal, following local regulations.[5]

Quantitative Data Summary

The following table summarizes key quantitative data for **lithium metatungstate** relevant to mineral separation procedures.

Parameter	Value	Notes	Source(s)
Maximum Density	3.0 g/mL (at 20°C)	Higher than LST (2.85 g/mL).	[3]
Working Density Range	1.01 - 3.0 g/mL (at 20°C)	Density is adjusted by adding deionized water or by evaporation.	[3]
pH	~4.0	May react with some minerals like limestone and sulfides over extended periods.	[3]
Thermal Stability	Stable as a liquid.	Can be heated for recycling, but should not be completely dried out at temperatures above 100°C.	[3][7]
Viscosity at 23°C	1.10 cSt at 1.47 g/mL	Viscosity increases with density.	[3]
	3.30 cSt at 2.42 g/mL		[3]
	12.5 cSt at 2.85 g/mL		[3]

Experimental Protocols

This section details the step-by-step methodologies for sample preparation, LMT solution handling, the separation process, and post-separation procedures.

Materials and Equipment

- Crushed and sieved mineral sample
- Lithium Metatungstate** (LMT) solution

- Deionized water
- Separatory funnels or centrifuge tubes (50mL Falcon tubes are suitable)[8][9]
- Ring stands and clamps (for separatory funnels)
- Beakers (glass or plastic)[3][7]
- Filter paper and funnels (a Büchner funnel with a vacuum pump is recommended for efficient rinsing)[7]
- Squeeze bottle with deionized water
- Stirring rod (glass or plastic)
- Centrifuge (optional, but expedites separation)[9]
- Drying oven or hot plate
- Balance for weighing samples

Workflow Diagram

Fig. 1: Experimental workflow for mineral separation using **Lithium Metatungstate** (LMT).

Step-by-Step Procedure

Step 1: Sample Preparation[7]

- **Crush and Sieve:** If starting with whole rock, crush the sample to liberate individual mineral grains.[10][11]
- **Sieve:** Sieve the crushed material to obtain the desired particle size fraction for separation. [7]
- **Wash and Deslime:** Wash the sample with water to remove very fine particles like clay, which can interfere with the separation.[7]
- **Dry:** Thoroughly dry the sample before introducing it to the LMT solution.[7][9] Moisture will dilute the LMT and alter its density.

Step 2: LMT Solution Preparation and Density Adjustment

- **Determine Required Density:** The density of the LMT solution should be intermediate to the densities of the minerals you wish to separate. For example, to separate quartz (density $\sim 2.65 \text{ g/cm}^3$) from denser minerals, an LMT density of $\sim 2.70 \text{ g/cm}^3$ would be appropriate.[\[4\]](#)
- **Measure Density:** Use a hydrometer or a density meter to accurately measure the current density of your LMT stock solution.
- **Adjust Density:**
 - To decrease density: Add deionized water incrementally, mixing well and re-measuring the density until the target is reached.[\[7\]](#)
 - To increase density: Evaporate excess water by gently heating the solution on a hot plate with magnetic stirring.[\[7\]](#) Do not allow the solution to boil vigorously or dry out completely, as this can damage the LMT.[\[3\]](#)[\[7\]](#)

Step 3: Separation Process

- **Method A: Separatory Funnel (Gravity Separation)**
 - Set up a clean, dry separatory funnel in a ring stand.[\[8\]](#)
 - Close the stopcock and pour the density-adjusted LMT solution into the funnel until it is about two-thirds full.[\[8\]](#)
 - Carefully add a weighed amount of the dried mineral sample to the LMT in the funnel.[\[8\]](#)
 - Gently stir the mixture with a glass or plastic rod to ensure all mineral grains are wetted by the LMT solution.[\[4\]](#)[\[7\]](#)
 - Allow the mixture to sit undisturbed. The separation time will vary from 15 minutes to several hours, depending on the particle size and the viscosity of the LMT solution.[\[4\]](#)[\[8\]](#) The heavy minerals ("sinks") will settle at the bottom, while the light minerals ("floats") will remain at the top.[\[4\]](#)
- **Method B: Centrifuge**

- Add the density-adjusted LMT to a centrifuge tube.[9]
- Add the prepared mineral sample to the tube.[9]
- Stir gently to wet the sample. Avoid vigorous shaking, which can cause grains to adhere to the tube walls above the liquid level.[9]
- Ensure tubes are balanced and then centrifuge to accelerate the separation of the sink and float fractions.[9]

Step 4: Collection of Mineral Fractions

- Collect the 'Sinks' (Heavy Fraction):
 - Separatory Funnel: Place a beaker or a funnel with filter paper under the separatory funnel.[8] Carefully open the stopcock to drain the settled heavy minerals along with a minimal amount of LMT. Close the stopcock promptly once the heavy fraction has been collected.[4][8]
 - Centrifuge: Use a pipette to carefully remove the floating minerals and the bulk of the LMT, leaving the heavy fraction at the bottom of the tube. Alternatively, decant the supernatant.
- Collect the 'Floats' (Light Fraction):
 - Separatory Funnel: Place a second clean beaker or filter funnel under the separatory funnel and drain the remaining liquid and the floating minerals.[8]
 - Centrifuge: The light fraction is the material that was pipetted off or decanted in the previous step.

Step 5: Washing and Drying

- Rinse: Thoroughly rinse both the sink and float fractions with deionized water using a squeeze bottle to remove all residual LMT.[7][8] A Büchner funnel with a vacuum can make this process more efficient.[7] Usually, two to three rinses are sufficient.[7]
- Collect Rinse Water: Collect all the rinse water, as it contains diluted LMT that can be recycled.[9]

- Dry: Place the washed mineral fractions in labeled beakers or watch glasses and dry them in an oven at a low temperature (e.g., 60-80°C) or on a hot plate.
- Weigh: Once completely dry, weigh the separated fractions.[7]

LMT Solution Recycling

LMT is reusable, which makes it cost-effective.[2]

- Combine the used LMT solution and all the collected rinse water into a large glass beaker.[7]
[9]
- Place the beaker on a hot plate with a magnetic stirrer.[7]
- Gently heat the solution (up to 200°C is acceptable, but do not exceed 100°C if the solution is close to drying out) to evaporate the excess water.[7] Do not cover the container during evaporation.[7]
- Periodically check the density of the solution as it becomes more concentrated.
- Once the desired density is reached, turn off the heat, allow it to cool, and store it in a sealed container for future use.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Imtliquid.com [Imtliquid.com]
- 2. researchgate.net [researchgate.net]
- 3. Imtliquid.com [Imtliquid.com]
- 4. inquisitiverockhopper.wordpress.com [inquisitiverockhopper.wordpress.com]
- 5. geoliquids.com [geoliquids.com]

- 6. nebula.wsimg.com [nebula.wsimg.com]
- 7. lmtliquid.com [lmtliquid.com]
- 8. Heavy Liquid Separation [physics.purdue.edu]
- 9. igc.usp.br [igc.usp.br]
- 10. Step-by-Step Guide on How to Conduct Lithium Ore Beneficiation Tests | Mining Pedia [miningpedia.cn]
- 11. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- To cite this document: BenchChem. [Application Notes & Protocols: Mineral Separation Using Lithium Metatungstate (LMT)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089344#step-by-step-protocol-for-mineral-separation-using-lithium-metatungstate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com